

Personal protective equipment for handling (S)-(+)-1-Amino-2-propanol

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Compound of Interest

Compound Name: (S)-(+)-1-Amino-2-propanol

Cat. No.: B1277028

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Essential Safety and Handling Guide for (S)-(+)-1-Amino-2-propanol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(S)-(+)-1-Amino-2-propanol**. Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Hazard Identification and Classification

(S)-(+)-1-Amino-2-propanol is classified as a hazardous chemical. It is a combustible liquid that can cause severe skin burns and serious eye damage.^{[1][2][3][4][5]}

Hazard Classification	Category
Skin Corrosion / Irritation	Category 1B
Serious Eye Damage	Category 1
Flammable Liquids	Category 4

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **(S)-(+)-1-Amino-2-propanol** to prevent personal exposure.

Protection Type	Recommended Equipment
Eye/Face	Wear tightly fitting safety goggles with side-shields or a full face shield.[4][6][7] Standard safety glasses are not sufficient. An eyewash station should be readily accessible.[6][8]
Skin	Wear appropriate chemical-resistant gloves (e.g., butyl rubber) and protective clothing to prevent skin contact.[9][10] Immediately remove any contaminated clothing and wash before reuse.[4][5][10] A safety shower should be available.[11]
Respiratory	Use only in a well-ventilated area.[10][12] If vapors or mists are generated and exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter cartridge (e.g., type ABEK).[10][13]

Operational Plan: Handling and Storage

Handling:

- Ventilation: Always handle **(S)-(+)-1-Amino-2-propanol** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.[10][13]
- Avoid Contact: Prevent all personal contact with the substance, including inhalation of vapors and direct contact with skin and eyes.[12][13]
- Ignition Sources: Keep the chemical away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid.[5] Take precautionary measures against static discharge.[3]

- Personal Hygiene: Wash hands thoroughly after handling the chemical.[1][5][10] Do not eat, drink, or smoke in the laboratory area.[5]

Storage:

- Container: Store in the original, tightly closed container.[3][13] Containers that have been opened must be carefully resealed and kept upright.[13]
- Location: Store in a cool, dry, and well-ventilated area.[5][12][13][14] The storage area should be locked up or accessible only to authorized personnel.[1][4]
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[14] Do not use brass, copper, aluminum, galvanized, or tin-plated containers for storage.[12]

Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1][2][4][5][14] Remove contact lenses if present and easy to do.[1][4][5] Seek immediate medical attention.[1][2][5][10]
- Skin Contact: Take off immediately all contaminated clothing.[1][5] Flush skin with plenty of water for at least 15 minutes.[10] Seek immediate medical aid.[10]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4][5][10] If breathing is difficult, give oxygen.[4][10] Do not use mouth-to-mouth resuscitation.[4][10] Get emergency medical help immediately.[4]
- Ingestion: Rinse mouth with water.[1][4] Do NOT induce vomiting.[1][2][4][5] Never give anything by mouth to an unconscious person.[4][10] Call a physician or poison control center immediately.[1][2][5]

Spill and Leak Procedures:

- Personal Precautions: Evacuate personnel to a safe area.[13] Ensure adequate ventilation.[7][13] Wear full personal protective equipment as described above. Avoid breathing vapors.[7][13]

- Containment: Prevent further leakage or spillage if it is safe to do so.^[5] Cover drains to prevent the product from entering them.^[3]
- Clean-up: Absorb the spill with inert, non-combustible material such as sand, earth, or vermiculite.^{[10][13]} Collect the absorbed material and place it into a suitable, labeled container for disposal.^{[5][10][13]}
- Ventilation: Ensure the area is well-ventilated after clean-up.

Disposal Plan

(S)-(+)-1-Amino-2-propanol and its container must be disposed of as hazardous waste.^{[3][12]}

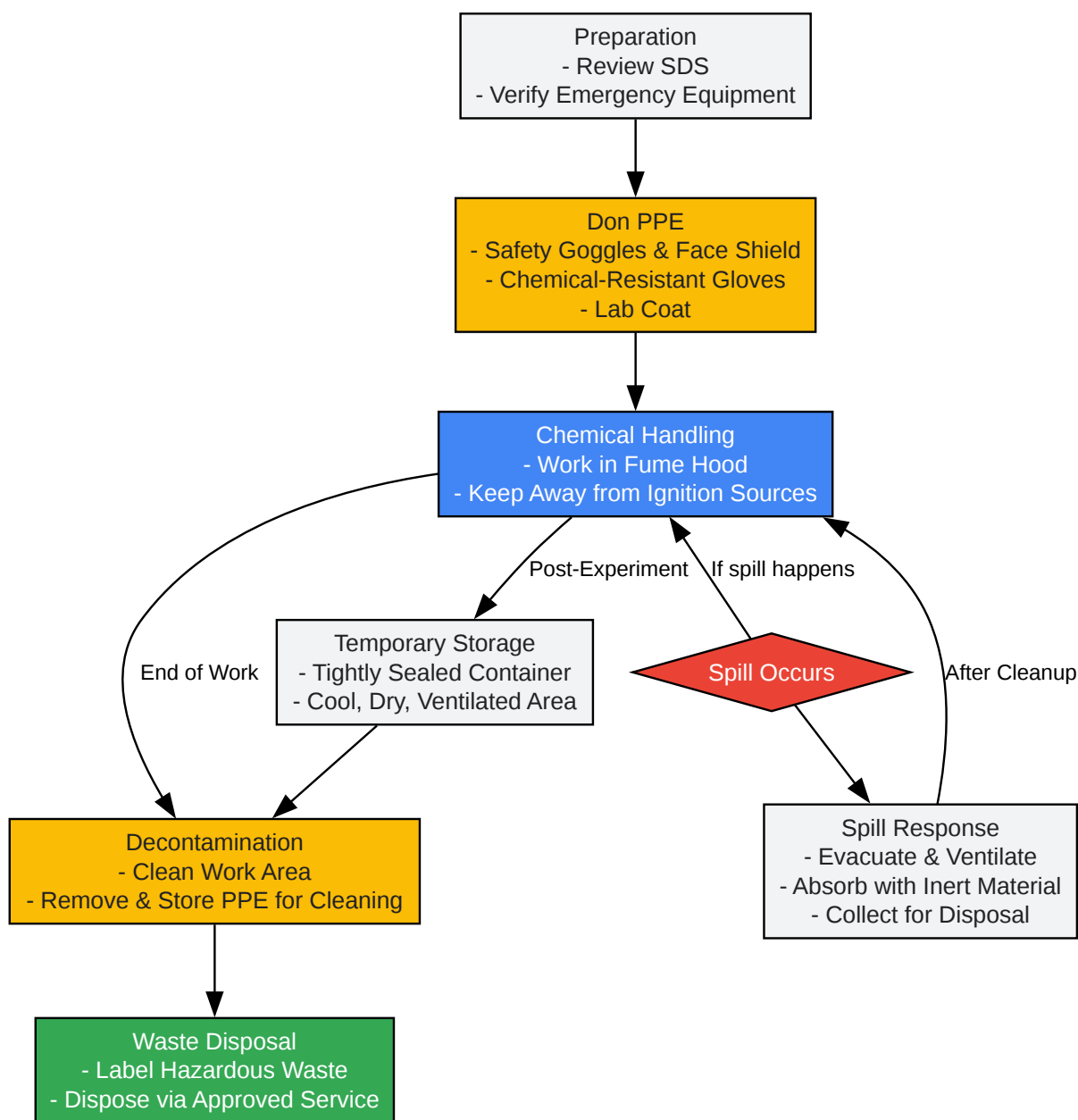
- Waste Collection: Collect waste material in its original container or a suitable, labeled, and sealed container. Do not mix with other waste.
- Regulations: All waste disposal must be conducted in accordance with applicable local, regional, and national regulations.^{[3][4][12]} Contact a licensed professional waste disposal service to dispose of this material.
- Containers: Handle uncleaned, empty containers as you would the product itself. Do not reuse empty containers.^{[11][12]}

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₃ H ₉ NO
Molecular Weight	75.11 g/mol
Appearance	Colorless to pale yellow liquid ^{[6][8][9]}
Odor	Slight ammonia-like or fishy odor ^{[6][8][9]}
CAS Number	2799-17-9

Workflow Visualization

The following diagram illustrates the standard workflow for handling **(S)-(+)-1-Amino-2-propanol**, from preparation to disposal, emphasizing critical safety checkpoints.



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Caption: Workflow for Safe Handling of **(S)-(+)-1-Amino-2-propanol**.

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